

Best practices for handling and storing Xanthine amine congener

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Compound of Interest

Compound Name: Xanthine amine congener

Cat. No.: B1662662

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Xanthine Amine Congener (XAC) Technical Support Center

Welcome to the technical support center for **Xanthine Amine Congener (XAC)**. This resource is designed to assist researchers, scientists, and drug development professionals with best practices for handling, storing, and utilizing XAC in experimental settings. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments and the safety of laboratory personnel.

Frequently Asked Questions (FAQs)

Q1: What is **Xanthine Amine Congener (XAC)**?

A1: **Xanthine Amine Congener (XAC)** is a synthetic organic compound that acts as a potent, non-selective antagonist for adenosine receptors (A1, A2A, A2B, and A3).^{[1][2]} Its chemical structure is based on a xanthine core, and it features a functionalized amine chain that allows for conjugation with various molecular probes, such as fluorophores.^[1] This makes it a valuable tool for studying purinergic signaling in various physiological and pathological contexts.^{[1][3]}

Q2: What are the primary research applications of XAC?

A2: XAC is widely used in biomedical research, including:

- Renal Function Studies: Investigating the role of adenosine in regulating kidney function.[2]
- Cardiovascular Research: Studying the effects of adenosine on heart rate, blood pressure, and vascular tone.[2]
- Neuroscience Research: Probing the role of adenosine receptors in neurotransmission and behavior.[2]
- Receptor Binding Assays: Tritiated XAC ($[^3\text{H}]\text{XAC}$) is used as a radioligand to quantify adenosine A2A receptors.[2]
- Apoptosis Studies: Serving as a tool to investigate the mechanisms of programmed cell death.[2]

Q3: What are the recommended storage conditions for XAC?

A3: Proper storage is crucial for maintaining the stability and efficacy of XAC.

- Solid Form: Store the solid compound at room temperature.[4]
- Stock Solutions: Once prepared, aliquot stock solutions and store them at -20°C for up to one month or -80°C for up to six months.[5] It is important to use sealed storage and protect the compound from moisture and light.[5] Avoid repeated freeze-thaw cycles to prevent degradation.[5]

Troubleshooting Guides

Issue 1: Poor Solubility or Precipitation of XAC in Solution

- Problem: You are experiencing difficulty dissolving XAC, or the compound precipitates out of solution during your experiment.
- Possible Causes & Solutions:
 - Improper Solvent Selection: XAC hydrochloride is soluble in DMSO and DMF.[4] Ensure you are using an appropriate solvent.

- Low Temperature: Solubility can be temperature-dependent. To aid dissolution, you can warm the solution to 37°C.[4]
- Insufficient Mixing: Vigorous mixing is essential for proper dissolution. Sonication can be used to enhance solubility.[4][5]
- Solution Instability: If precipitation occurs during an experiment, it may be due to changes in temperature or pH. Ensure the experimental buffer is compatible with the XAC solution.

Issue 2: Inconsistent or Unexpected Experimental Results

- Problem: Your experimental results are not reproducible, or you are observing effects that are inconsistent with the known pharmacology of XAC.
- Possible Causes & Solutions:
 - Compound Degradation: Improper storage of XAC stock solutions (e.g., repeated freeze-thaw cycles) can lead to degradation and reduced activity.[5] Always use freshly prepared solutions or properly stored aliquots.
 - Incorrect Concentration: Verify the calculations for your dilutions and ensure the accuracy of your pipetting.
 - Vehicle Effects: The solvent used to dissolve XAC (e.g., DMSO) can have its own biological effects. Always include a vehicle control group in your experiments to account for these potential effects.[2]

Data Presentation

Physicochemical Properties of XAC

Property	Value
IUPAC Name	N-(2-aminoethyl)-2-[4-(2,6-dioxo-1,3-dipropyl-7H-purin-8-yl)phenoxy]acetamide
Molecular Formula	C ₂₁ H ₂₈ N ₆ O ₄
Molecular Weight	428.49 g/mol
CAS Number	96865-92-8
Appearance	White solid
Purity	≥95%

Source:[1]

Receptor Binding Affinity of XAC

Receptor/System	K _i Value
A1 Adenosine Receptor (Rat Brain Membranes)	~1.6 nM

Source:[2]

Solubility of XAC Hydrochloride

Solvent	Solubility
DMSO	20 mg/mL
DMF	20 mg/mL
DMSO:PBS (pH 7.2) (1:5)	0.2 mg/mL

Source:[6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM XAC Stock Solution in DMSO

Materials:

- **Xanthine Amine Congener (XAC)** hydrochloride
- Dimethyl sulfoxide (DMSO)

Methodology:

- Weigh out the required amount of XAC hydrochloride. For example, to prepare 1 mL of a 10 mM solution, you will need 4.65 mg of XAC hydrochloride (Formula Weight: 465.0 g/mol).
- Add the appropriate volume of DMSO to the solid XAC. For a 10 mM solution, this would be 1 mL.
- Vortex or sonicate the solution until the XAC is completely dissolved. If necessary, warm the solution to 37°C to aid dissolution.[\[4\]](#)
- Aliquot the stock solution into smaller volumes and store at -20°C or -80°C.[\[5\]](#)

Protocol 2: Synthesis of a Fluorescent XAC Derivative (XAC-BY630)

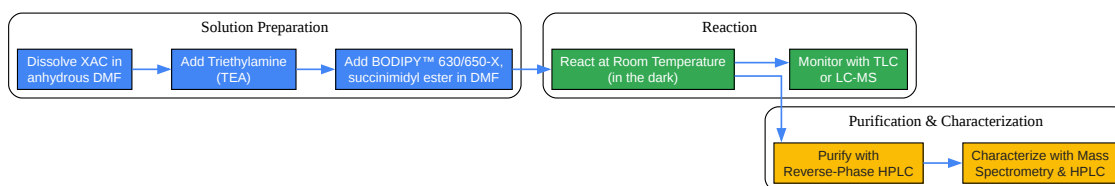
Materials:

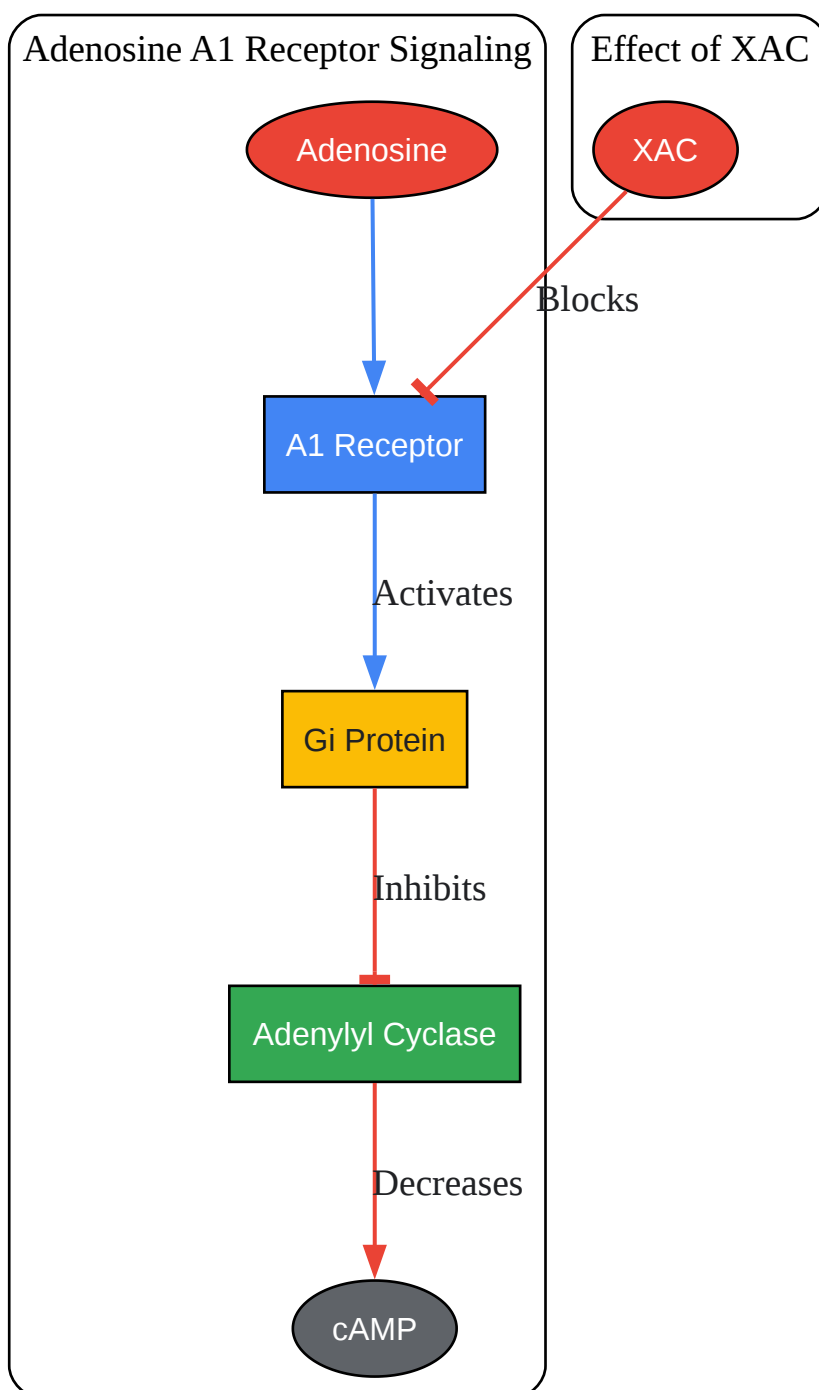
- **Xanthine Amine Congener (XAC)**
- BODIPY™ 630/650-X, succinimidyl ester
- Anhydrous Dimethylformamide (DMF)
- Triethylamine (TEA)
- Reverse-phase High-Performance Liquid Chromatography (HPLC) system
- Mass spectrometer

Methodology:

- Dissolution: Dissolve XAC in anhydrous DMF.[\[1\]](#)
- Base Addition: Add triethylamine (TEA) to the solution to act as a base. This deprotonates the primary amine of XAC, facilitating nucleophilic attack.[\[1\]](#)
- Fluorophore Addition: To the stirred solution, add a solution of BODIPY™ 630/650-X, succinimidyl ester in anhydrous DMF.[\[1\]](#)
- Reaction: Allow the reaction to proceed at room temperature in the dark for several hours to overnight.[\[1\]](#) Monitor the reaction progress using thin-layer chromatography (TLC) or LC-MS.[\[1\]](#)
- Purification: Purify the reaction mixture using reverse-phase HPLC to isolate the fluorescently labeled product, XAC-BY630.[\[1\]](#)
- Characterization: Confirm the identity and purity of the final product using mass spectrometry and analytical HPLC.[\[1\]](#)

Visualizations





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